

Comparative Rosmarinic Acid Content in Lamiaceae Species

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Compound Focus: Rosmarinic Acid

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The table below summarizes the **rosmarinic acid** (RA) content found in various Lamiaceae species, as reported in scientific literature.

Species	Rosmarinic Acid Content (mg/g Dry Weight)	Citation
<i>Mentha spicata</i> (Spearmint)	58.5	[1] [2]
<i>Melissa officinalis</i> (Lemon Balm)	39.8	[2]
<i>Salvia officinalis</i> (Common Sage)	29.6	[2]
<i>Mentha longifolia</i>	27.5	[2]
<i>Mentha piperita</i> (Peppermint)	24.6	[2]
<i>Thymus citriodorus</i>	21.8	[2]
<i>Salvia virgata</i>	13.9	[2]
<i>Perovskia artemisoides</i>	11.5	[2]
<i>Rosmarinus officinalis</i> (Rosemary)	7.2	[2]
<i>Origanum vulgare</i> (Oregano)	5.4	[2]

Species	Rosmarinic Acid Content (mg/g Dry Weight)	Citation
<i>Zataria multiflora</i>	4.8	[2]
<i>Thymus vulgaris</i> (Thyme)	3.7	[2]
<i>Nepetoideae Subfamily</i> (76 species)	0.01 - 9.30 (range)	[3]
<i>Satureja hortensis</i> (Summer Savory)	Up to 84.3 (in commercial herb extracts)	[3]

A comprehensive study of 96 Lamiaceae taxa confirmed that **rosmarinic acid is consistently present in all species of the subfamily Nepetoideae**, but is generally absent from the subfamily Lamioideae [3]. The data shows that **Mentha spicata** is a particularly outstanding source of RA [1] [2].

Key Experimental Protocols for Quantification

The comparative data presented relies on robust chromatographic techniques. Here are the detailed methodologies from key studies.

HPLC Analysis for 29 Labiatae Species

This method was used to generate the primary quantitative data in the table above [2].

- **Instrumentation:** Waters HPLC system with a diode array detector (DAD).
- **Column:** ACE 5 C18 (250 × 4.6 mm), maintained at 30°C.
- **Mobile Phase:** Gradient elution with:
 - Solvent A: 0.085% O-phosphoric acid in water.
 - Solvent B: 0.085% O-phosphoric acid in methanol.
 - Solvent C: 0.085% O-phosphoric acid in 2-propanol.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** 330 nm.
- **Sample Preparation:** Powdered plant material (200 mg) was ultrasonically extracted three times with 25 mL of a solvent mixture of water, methanol, and 2-propanol (each containing 0.085% O-phosphoric acid) in a ratio of 80:10:10. The combined supernatants were centrifuged and diluted to 100 mL [2].

TLC-Densitometric Method for Broad Screening

This method was employed in a large-scale screening of 96 Lamiaceae taxa [3].

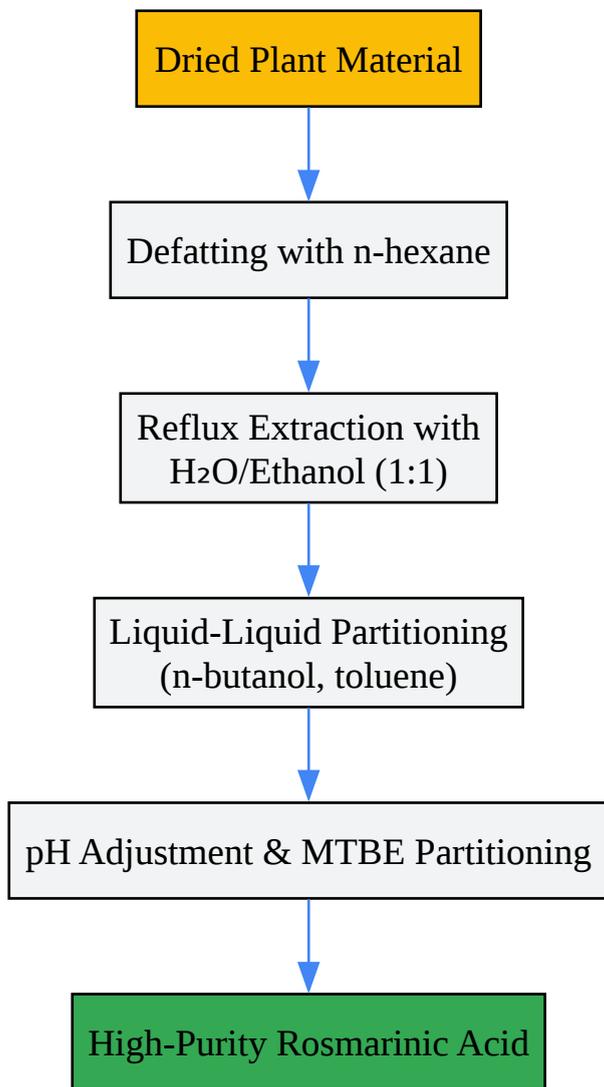
- **Technique:** Thin-Layer Chromatography coupled with densitometry.
- **Key Finding:** This method confirmed the chemotaxonomic significance of RA, establishing its presence across the Nepetoideae subfamily and general absence in Lamioideae [3].

Aqueous Extraction for High Yield

An optimized protocol for efficient RA extraction from *Melissa officinalis* achieved a 96% yield, which is valuable for industrial applications [4].

- **Steps:**
 - **Defatting:** Ground dried leaves were first washed with n-hexane.
 - **Extraction:** The material was refluxed with a 1:1 H₂O/ethanol mixture.
 - **Partitioning:** The extract was partitioned with n-butanol and toluene to remove impurities.
 - **pH-Driven Purification:** The pH of the aqueous fraction was carefully adjusted (to 4.5 and then to 3.75) and partitioned with methyl tert-butyl ether (MTBE) to isolate RA [4].

This workflow illustrates the key steps for high-yield RA extraction:



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Therapeutic Significance for Drug Development

The strong interest in quantifying RA sources is driven by its broad and potent bioactivities, which are highly relevant to drug development.

- **Antifibrotic Effects:** RA and extracts from Lamiaceae plants like *Salvia miltiorrhiza* and *Perilla frutescens* show efficacy in attenuating fibrosis in liver, kidneys, heart, and lungs in experimental models. The mechanisms involve **attenuating oxidative stress, inflammation, and suppressing the TGF- β and Wnt signaling pathways** [5].
- **Neuroprotective Potential:** RA has demonstrated potential in preventing Alzheimer's disease pathology by **inhibiting the heparin-induced aggregation of Tau protein** into filaments, a key

pathological hallmark [4].

- **Antioxidant and Anti-inflammatory:** As a polyphenol, RA's core mechanism involves scavenging free radicals and inhibiting pro-inflammatory cytokines, which underpins most of its therapeutic applications [6] [7].
- **Antiviral and Antimicrobial:** RA exhibits virostatic activity against viruses like HSV-1 and HIV-1, and has antimicrobial properties against a range of bacteria and fungi [6] [7].

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